

Technical Guide: Physicochemical Properties of 2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene

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Compound of Interest

Compound Name: 2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene

Cat. No.: B074855

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise overview of the known physical and chemical properties of the compound **2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene**, identified by CAS Number 1550-27-2. Due to conflicting information in publicly available sources, this document clarifies its physical state and presents other relevant data for laboratory and research applications. This guide is intended for professionals in research and development who require accurate information for handling, experimental design, and safety protocols.

Chemical Identity and Structure

2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene is a halogenated, nitrated aromatic sulfone. Its structural characteristics are key to its reactivity and physical properties.

- IUPAC Name: 1-chloro-2-nitro-4-(trifluoromethylsulfonyl)benzene
- CAS Number: 1550-27-2
- Molecular Formula: $C_7H_3ClF_3NO_4S$
- Molecular Weight: 289.62 g/mol

The structural formula, illustrated below, shows a benzene ring substituted with a chlorine atom, a nitro group, and a trifluoromethylsulfonyl group.

Caption: Structure of **2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene**.

Physical Appearance and Properties

There is conflicting data regarding the physical state of this compound. While some synthesis procedures describe it as a liquid, product listings from chemical suppliers characterize it as a solid. This discrepancy may arise from differences in purity or the existence of different polymorphic forms. Based on available commercial product data, the compound is most commonly available as a solid.

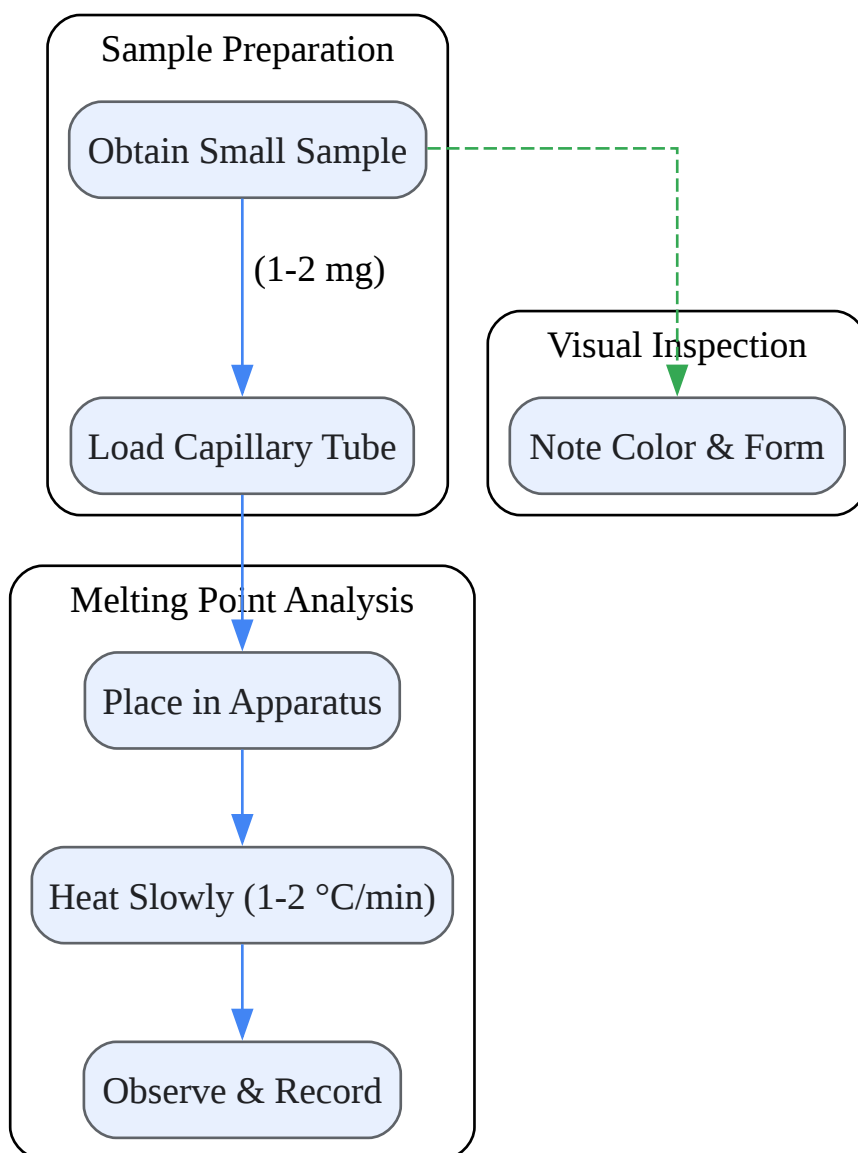
The quantitative physical properties of **2-Nitro-4-(trifluoromethylsulfonyl)chlorobenzene** are summarized in the table below.

Property	Value	Source
Physical State	Light yellow crystalline solid	Supplier Data
Melting Point	80 - 83 °C	Supplier Data
Boiling Point	354.3 °C at 760 mmHg (calculated)	ChemNet
Density	1.689 g/cm ³ (calculated)	ChemNet
Flash Point	168.1 °C (calculated)	ChemNet
Vapor Pressure	6.92E-05 mmHg at 25°C (calculated)	ChemNet

Experimental Protocols

General Protocol for Determining Physical Appearance:

A standardized protocol for visually inspecting and determining the melting point of a chemical solid is crucial for identity confirmation.



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